

"1-Chloro-2-methylhexane" physical properties (boiling point, density)

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Compound of Interest

Compound Name: 1-Chloro-2-methylhexane

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Technical Guide: Physical Properties of 1-Chloro-2-methylhexane

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the experimentally determined and calculated physical properties of **1-chloro-2-methylhexane**, with a focus on its boiling point and density. This document also outlines the standard experimental protocols for the determination of these properties, intended to support research and development activities where this compound is utilized.

Physical Properties of Haloalkanes

Haloalkanes, such as **1-chloro-2-methylhexane**, are hydrocarbons in which one or more hydrogen atoms have been replaced by a halogen. Their physical properties are significantly influenced by the nature of the halogen atom and the structure of the carbon skeleton. The boiling points of haloalkanes are generally higher than their parent alkanes due to increased molecular weight and the introduction of dipole-dipole interactions alongside van der Waals forces.^{[1][2]} The density of haloalkanes also tends to be higher than the corresponding alkanes, increasing with the atomic mass of the halogen and the number of halogen atoms present.^{[1][2]}

Quantitative Data for 1-Chloro-2-methylhexane and a Structural Isomer

The following table summarizes the available physical property data for **1-chloro-2-methylhexane** and its isomer, 2-chloro-2-methylhexane. It is crucial to distinguish between isomers as their structural differences can lead to variations in physical properties.

Property	1-Chloro-2-methylhexane	2-Chloro-2-methylhexane	Unit	Data Type	Source
Boiling Point	396.55 (123.4)	140	K (°C)	Calculated	Cheméo[3]
152.39	°C	Estimated	ChemicalBook[4]		
Density	Data not available	0.86	g/cm ³	Experimental	Guidechem[5], ChemicalBook[4]

Note: Experimental data for the boiling point and density of **1-chloro-2-methylhexane** are not readily available in the cited literature. The provided boiling point for **1-chloro-2-methylhexane** is a calculated value.

Experimental Protocols

The following sections detail standard laboratory procedures for the determination of boiling point and density for liquid compounds like **1-chloro-2-methylhexane**.

Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure.[6] Common methods for its determination include the Thiele tube method and simple distillation.

3.1.1 Thiele Tube Method

This micro-scale method is suitable for small sample volumes.

- Apparatus: Thiele tube, thermometer, small test tube (Durham tube), capillary tube (sealed at one end), rubber band, heating mantle or Bunsen burner, and mineral oil.
- Procedure:
 - A small amount of the liquid sample (approximately 0.5 mL) is placed into the Durham tube.[\[7\]](#)
 - A capillary tube, with its open end downwards, is placed inside the Durham tube containing the sample.[\[7\]](#)
 - The Durham tube is attached to a thermometer using a rubber band, ensuring the sample is level with the thermometer bulb.[\[7\]](#)
 - The thermometer and tube assembly are placed in a Thiele tube containing mineral oil, ensuring the side arm is properly positioned for convection.
 - The Thiele tube is gently heated, and as the temperature rises, a stream of bubbles will emerge from the capillary tube.
 - Heating is continued until a steady stream of bubbles is observed, and then the heat source is removed.
 - The liquid is allowed to cool, and the temperature at which the liquid just begins to enter the capillary tube is recorded as the boiling point.[\[7\]](#)

3.1.2 Simple Distillation Method

This method is suitable for larger sample volumes (at least 5 mL).[\[6\]](#)

- Apparatus: Distillation flask, condenser, receiving flask, thermometer, heating mantle, and boiling chips.
- Procedure:

- The liquid sample is placed in the distillation flask along with a few boiling chips to ensure smooth boiling.
- The distillation apparatus is assembled, with the thermometer bulb positioned just below the side arm leading to the condenser to accurately measure the temperature of the vapor.
- The flask is heated, and the liquid is brought to a boil.
- The temperature is recorded when it stabilizes, which corresponds to the boiling point of the liquid. The barometric pressure should also be recorded.[6]

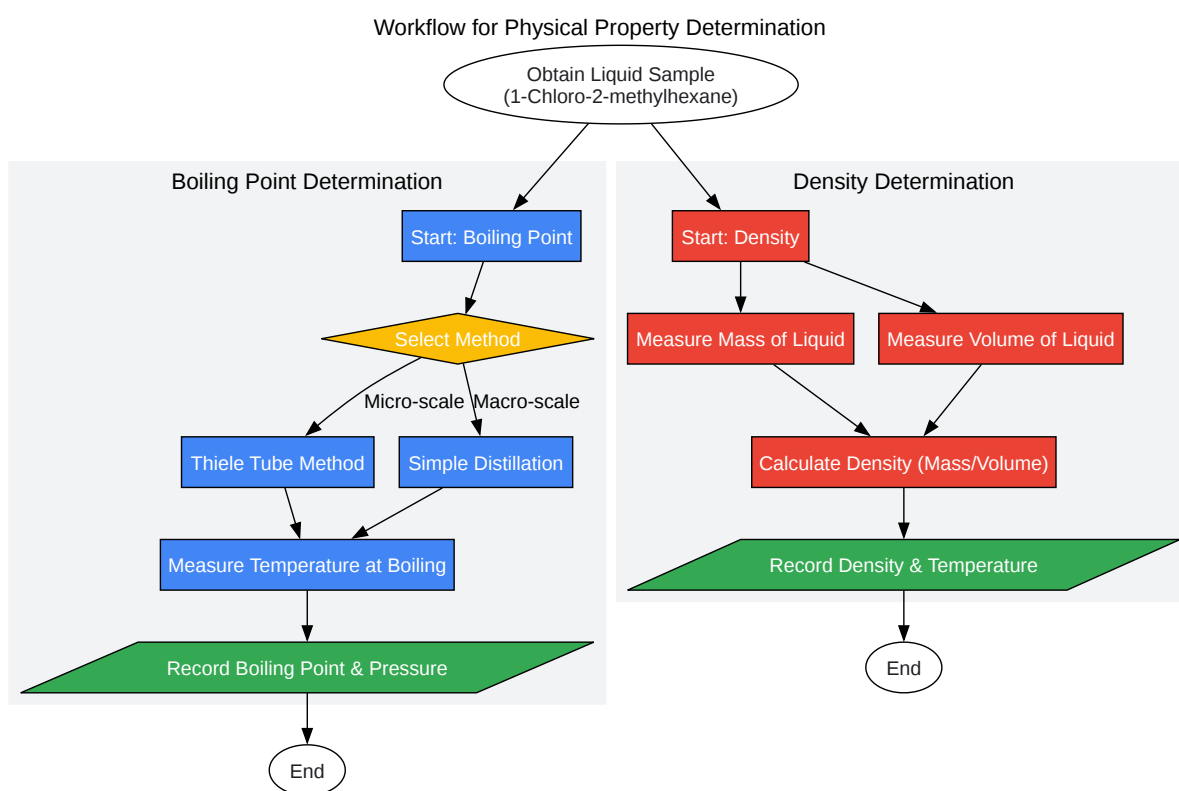
Determination of Density

Density is defined as the mass of a substance per unit volume. For liquids, this is typically determined by measuring the mass of a known volume.

- Apparatus: A calibrated electronic balance and a graduated cylinder or a more precise volumetric flask or pycnometer.[8]
- Procedure:
 - The mass of a clean, dry graduated cylinder (or other volumetric glassware) is measured using an electronic balance.[8]
 - A specific volume of the liquid sample is carefully transferred into the graduated cylinder. The volume is read from the bottom of the meniscus.[8]
 - The combined mass of the graduated cylinder and the liquid is measured.
 - The mass of the liquid is determined by subtracting the mass of the empty graduated cylinder from the combined mass.[8]
 - The density is calculated by dividing the mass of the liquid by its measured volume.
 - For improved accuracy, the procedure can be repeated multiple times, and the average density can be calculated.[8][9] It is also important to control and record the temperature, as density is temperature-dependent.

Visualized Experimental Workflow

The following diagram illustrates the logical flow of the experimental determination of the physical properties discussed.



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Caption: Experimental workflow for determining boiling point and density.

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